

The Azepane Scaffold: A Versatile Player in Modern Medicinal Chemistry

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Compound of Interest

Compound Name: *Tert-butyl 4-methoxyazepane-1-carboxylate*

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A Comparative Analysis of Azepane Derivatives Across Key Therapeutic Areas

The seven-membered nitrogen-containing heterocycle, azepane, has carved out a significant niche in medicinal chemistry, transitioning from a structural curiosity to a privileged scaffold in drug discovery.^[1] Its inherent three-dimensionality and conformational flexibility offer a distinct advantage over flat aromatic systems, providing a framework for developing novel therapeutics with enhanced potency and selectivity.^[2] This guide provides a comparative analysis of azepane derivatives in three key therapeutic areas: oncology, neurodegenerative disease, and inflammation, supported by experimental data and detailed protocols for their evaluation. We will also explore the synthesis of these valuable motifs and the mechanism of action of established azepane-containing drugs.

I. Azepane Derivatives in Oncology: Targeting Cell Proliferation and Survival

The quest for novel anticancer agents has led to the exploration of diverse chemical scaffolds, with azepane derivatives showing considerable promise.^[3]^[4] Their ability to modulate key

signaling pathways involved in cancer progression makes them an attractive starting point for the development of new chemotherapeutics.[3]

Comparative Analysis of Anticancer Activity

A series of A-ring azepano-triterpenoids, derived from natural products like betulinic acid, have been synthesized and evaluated for their cytotoxic potential against a panel of human cancer cell lines.[5][6] The data, summarized in the table below, highlights the potent and, in some cases, selective anticancer activity of these compounds.

Compound	Cell Line	EC50 (μM)	Selectivity Index (SI) vs. NIH 3T3	Reference
Azepanobetulin (1)	FaDu (Hypopharyngeal)	2.51	-	[5]
Azepanoerythrodinol (3)	A2780 (Ovarian)	3.93	~3	[5]
Azepanoallobetulin (7)	HT29 (Colorectal)	1.84	-	[5]
Azepanoallobetulinic acid amide (11)	FaDu (Hypopharyngeal)	0.88	Low	[5][6]
Compound 6 (azepano-glycyrrhetol)	A2780 (Ovarian)	3.93	~3	[5]

Selectivity Index (SI) is calculated as the EC50 in a non-malignant cell line (NIH 3T3) divided by the EC50 in a cancer cell line. A higher SI indicates greater selectivity for cancer cells.

Key Insights from Experimental Data:

- **Potency:** Several azepano-triterpenoid derivatives exhibit potent cytotoxic activity, with EC50 values in the low micromolar to sub-micromolar range.[5][6]

- **Structure-Activity Relationship (SAR):** The nature of the triterpenoid core and substitutions on the azepane ring significantly influence cytotoxic potency and selectivity. For instance, the amide derivative of azepanoallobetulinic acid (11) was the most potent compound in the series, although it displayed limited selectivity.^[5]^[6]
- **Mechanism of Action:** Flow cytometry experiments have shown that compounds like azepanoallobetulinic acid amide (11) induce cancer cell death primarily through apoptosis.^[5]^[6] This is a desirable characteristic for an anticancer agent, as it involves a controlled and programmed cell death mechanism. Furthermore, some azepane derivatives have been found to modulate the p53 pathway, a critical tumor suppressor pathway.^[3]

Experimental Protocol: Sulforhodamine B (SRB) Assay for Cytotoxicity

This protocol details a common method for assessing the in vitro cytotoxicity of compounds against adherent cancer cell lines.

Materials:

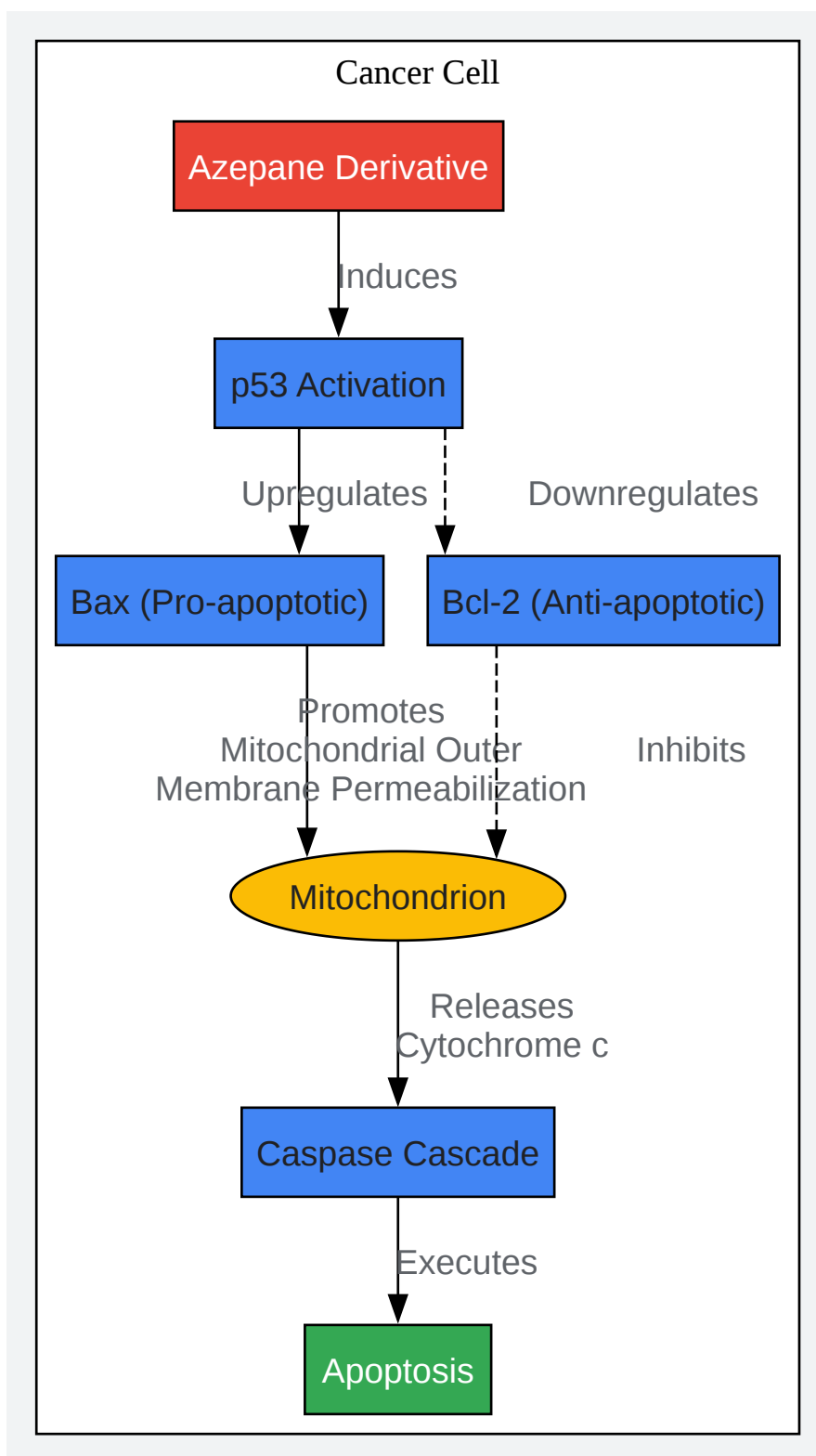
- 96-well microtiter plates
- Human cancer cell lines (e.g., A375, HT29, MCF-7, A2780, FaDu) and non-malignant fibroblasts (e.g., NIH 3T3)
- Culture medium appropriate for the cell lines
- Test compounds (azepane derivatives) dissolved in a suitable solvent (e.g., DMSO)
- Trichloroacetic acid (TCA), 10% (w/v)
- Sulforhodamine B (SRB) solution, 0.057% (w/v) in 1% (v/v) acetic acid
- Tris base solution, 10 mM, pH 10.5
- Microplate reader

Procedure:

- **Cell Seeding:** Seed cells into 96-well plates at an appropriate density to ensure exponential growth throughout the experiment. Incubate overnight to allow for cell attachment.^[3]
- **Compound Treatment:** Add serial dilutions of the azepane derivatives to the wells. Include a vehicle control (solvent alone) and a positive control (a known cytotoxic drug).
- **Incubation:** Incubate the plates for a predetermined period (e.g., 48 or 72 hours) at 37°C in a humidified incubator with 5% CO₂.
- **Cell Fixation:** Gently add cold 10% TCA to each well to fix the cells and incubate for 1 hour at 4°C.
- **Staining:** Wash the plates with water and air dry. Add SRB solution to each well and incubate for 30 minutes at room temperature.
- **Washing:** Remove the SRB solution and wash the plates with 1% acetic acid to remove unbound dye. Air dry the plates.
- **Solubilization and Absorbance Reading:** Add 10 mM Tris base solution to each well to solubilize the protein-bound dye. Read the absorbance at a wavelength of 510 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the EC₅₀ value, which is the concentration of the compound that inhibits cell growth by 50%.

Visualizing the Mechanism: Azepane Derivatives Inducing Apoptosis

The following diagram illustrates the simplified mechanism by which certain azepane derivatives can induce apoptosis in cancer cells, often involving the p53 tumor suppressor pathway.



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Caption: Induction of apoptosis by azepane derivatives via the p53 pathway.

II. Azepane Derivatives in Neurodegenerative Disease: Targeting BACE1 in Alzheimer's Disease

Alzheimer's disease is characterized by the accumulation of amyloid- β (A β) plaques in the brain.^[7] The enzyme β -site amyloid precursor protein cleaving enzyme 1 (BACE1) is a key player in the production of A β peptides, making it a prime therapeutic target.^[7] Azepane derivatives have been investigated as BACE1 inhibitors, with the goal of reducing A β production.

Comparative Analysis of BACE1 Inhibition

The development of potent and selective BACE1 inhibitors is a significant challenge in medicinal chemistry. The following table compares the inhibitory activity of several azepane-based compounds against BACE1.

Compound	BACE1 IC50 (nM)	BACE2 IC50 (nM)	Selectivity (BACE2/BACE 1)	Reference
Aminoquinoline-azepane 2	31,000	>100,000	>3.2	[8]
Aminoquinoline-azepane 10	29,000	>100,000	>3.4	[8]
Verubecestat (MK-8931)	13	24	1.8	[8]
Lanabecestat (AZD3293)	0.6	14	23.3	[8]

Lower IC50 values indicate greater potency. A higher selectivity ratio is desirable to minimize off-target effects.

Key Insights from Experimental Data:

- **Scaffold Hopping:** The replacement of a lipophilic cyclohexylmethyl group with an azepane moiety in a known series of BACE1 inhibitors maintained activity, demonstrating the utility of

the azepane scaffold in exploring chemical space.[8]

- **Potency and Selectivity:** While the initial azepane-containing BACE1 inhibitors showed modest activity, further optimization is needed to achieve the nanomolar potency seen with clinical candidates like Verubecestat and Lanabecestat.[8] Selectivity against the homologous enzyme BACE2 is also a critical consideration to minimize potential side effects.
- **Structure-Activity Relationship (SAR):** The SAR studies of azepane-based BACE1 inhibitors are ongoing, with a focus on optimizing interactions with the catalytic aspartate residues in the active site of the enzyme.[7][9]

Experimental Protocol: BACE1 Inhibition Assay (FRET-Based)

This cell-free assay is a common method for determining the inhibitory activity of compounds against BACE1.

Materials:

- Recombinant human BACE1 enzyme
- Fluorogenic BACE1 substrate (e.g., a peptide with a fluorescent donor and a quencher)
- Assay buffer (e.g., 50 mM sodium acetate, pH 4.5)
- Test compounds (azepane derivatives) and a known BACE1 inhibitor (positive control)
- 96-well black microplates
- Fluorescence plate reader

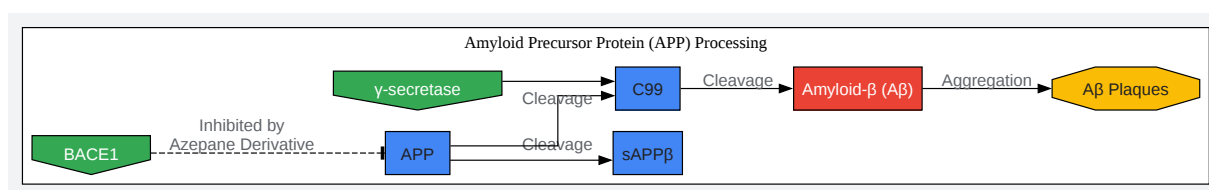
Procedure:

- **Reagent Preparation:** Prepare solutions of the BACE1 enzyme and substrate in the assay buffer. Prepare serial dilutions of the test compounds.
- **Assay Setup:** In a 96-well plate, add the assay buffer, the BACE1 enzyme, and the test compound or control.

- **Pre-incubation:** Incubate the plate for a short period to allow the inhibitor to bind to the enzyme.
- **Reaction Initiation:** Add the BACE1 substrate to all wells to start the enzymatic reaction.
- **Fluorescence Measurement:** Immediately begin monitoring the increase in fluorescence intensity using a plate reader with appropriate excitation and emission wavelengths for the substrate. The cleavage of the substrate by BACE1 separates the donor and quencher, resulting in an increase in fluorescence.
- **Data Analysis:** Calculate the rate of reaction for each compound concentration. Determine the percentage of BACE1 inhibition and calculate the IC₅₀ value.

Visualizing the Mechanism: Inhibition of Amyloid- β Production

The following diagram illustrates the amyloidogenic pathway and the role of BACE1 inhibitors in reducing the production of A β peptides.



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Caption: Inhibition of A β production by azepane-based BACE1 inhibitors.

III. Azepane Derivatives as Modulators of Monoamine Transporters

Monoamine transporters, including the dopamine transporter (DAT), are crucial for regulating neurotransmitter levels in the brain and are important targets for drugs treating neuropsychiatric disorders.^[10] Azepane derivatives have been explored as inhibitors of these transporters.

Comparative Analysis of Dopamine Transporter (DAT) Inhibition

The development of selective DAT inhibitors is of great interest for the treatment of conditions like ADHD and depression. The table below compares the DAT binding affinity and uptake inhibition of a series of benztropine analogues, some of which incorporate an azepane-like tropane ring system.

Compound	DAT Binding Affinity (Ki, nM)	Dopamine Uptake Inhibition (IC50, nM)	Reference
Cocaine	126	280	^[11]
Benztropine	68	98	^[11]
Analogue 3c	19	45	^[11]
Analogue 4c	11	28	^[11]

Lower Ki and IC50 values indicate greater potency.

Key Insights from Experimental Data:

- **Potent Inhibition:** Certain azepane-like tropane analogues of benztropine exhibit high affinity for the dopamine transporter and are potent inhibitors of dopamine uptake, in some cases exceeding the potency of cocaine.^[11]
- **Structure-Activity Relationship (SAR):** The substituents on the tropane ring and the diphenylmethoxy moiety significantly impact DAT binding and inhibition.^{[12][13]} This provides a clear path for further optimization of these compounds.
- **Therapeutic Potential:** The unique pharmacological profiles of some of these analogues, which differ from that of cocaine, suggest they may have therapeutic potential for treating

cocaine addiction.[\[11\]](#)

Experimental Protocol: Dopamine Transporter Uptake Assay

This assay measures the ability of a compound to inhibit the uptake of radiolabeled dopamine into cells expressing the dopamine transporter.

Materials:

- HEK293 cells stably expressing the human dopamine transporter (hDAT)
- 96-well cell culture plates
- Assay buffer (e.g., Krebs-Henseleit buffer)
- [3H]-Dopamine (radiolabeled dopamine)
- Test compounds (azepane derivatives) and a known DAT inhibitor (e.g., cocaine) for positive control
- Scintillation fluid and a scintillation counter

Procedure:

- Cell Culture: Culture hDAT-expressing HEK293 cells in 96-well plates until they reach confluency.
- Pre-incubation: Wash the cells with assay buffer and pre-incubate them with varying concentrations of the test compound or a reference inhibitor for a short period (e.g., 10-20 minutes) at 37°C.
- Uptake Initiation: Add a fixed concentration of [3H]-dopamine to each well to initiate uptake.
- Incubation: Incubate for a short, defined period (e.g., 5-15 minutes) at 37°C, ensuring the uptake is in the linear range.

- **Uptake Termination:** Rapidly wash the cells with ice-cold assay buffer to stop the uptake process.
- **Cell Lysis and Scintillation Counting:** Lyse the cells and measure the intracellular radioactivity using a scintillation counter.
- **Data Analysis:** Plot the percentage of uptake inhibition against the concentration of the test compound to determine the IC₅₀ value.

IV. Synthesis of Azepane Scaffolds: Enabling Drug Discovery

The synthesis of substituted azepanes is a key aspect of their development as therapeutic agents. Several synthetic strategies have been developed to access this important scaffold.

Experimental Protocol: Synthesis of N-Substituted Azepanes via Reductive Amination

This protocol describes a general method for the synthesis of N-substituted azepanes from a commercially available starting material.

Materials:

- Azepan-4-one hydrochloride
- An appropriate primary amine (R-NH₂)
- Sodium triacetoxyborohydride (STAB)
- 1,2-Dichloroethane (DCE)
- Acetic acid
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

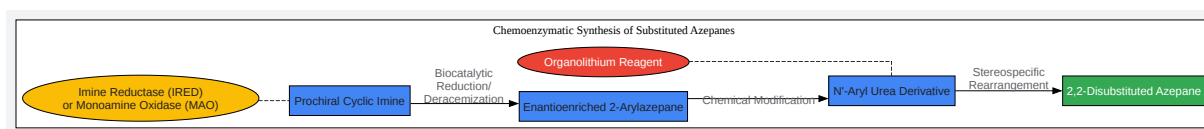
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** To a solution of azepan-4-one hydrochloride in DCE, add the primary amine and a catalytic amount of acetic acid.
- **Imine Formation:** Stir the mixture at room temperature for 1-2 hours to allow for the formation of the imine intermediate.
- **Reduction:** Add sodium triacetoxyborohydride in portions to the reaction mixture.
- **Reaction Monitoring:** Stir the reaction at room temperature and monitor its progress by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, quench it by adding saturated aqueous sodium bicarbonate solution. Separate the organic layer, and extract the aqueous layer with DCE.
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by silica gel column chromatography to afford the desired N-substituted azepane.

Visualizing the Synthesis: A General Workflow

The following diagram illustrates a common chemoenzymatic workflow for the synthesis of substituted azepanes, highlighting the combination of biological and chemical steps.



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Caption: Chemoenzymatic workflow for substituted azepane synthesis.[14]

V. Approved Drugs Featuring the Azepane Scaffold

The versatility of the azepane ring is underscored by its presence in several FDA-approved drugs, demonstrating its clinical relevance.[1]

- Azelastine: A potent H1-receptor antagonist used for the treatment of allergic rhinitis and conjunctivitis.[15] Its mechanism of action involves blocking the effects of histamine, a key mediator of allergic reactions.[15]
- Tolazamide: An oral hypoglycemic agent of the sulfonylurea class used in the management of type 2 diabetes.[16] It stimulates the release of insulin from pancreatic β -cells.[16]

VI. Conclusion

The azepane scaffold continues to be a rich source of inspiration for medicinal chemists. Its unique structural features and synthetic accessibility have led to the discovery of potent and selective modulators of a wide range of biological targets. The comparative analysis presented in this guide highlights the significant potential of azepane derivatives in oncology, neurodegenerative diseases, and beyond. As our understanding of the structure-activity relationships of these compounds deepens and new synthetic methodologies emerge, we can anticipate the development of novel azepane-based therapeutics with improved efficacy and safety profiles.

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